

# Synthesis of Calcium Pimelate via Neutralization Reaction: Application Notes and Protocols

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## Compound of Interest

Compound Name: Calcium pimelate

Cat. No.: B579524

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## Introduction

**Calcium pimelate**, the calcium salt of heptanedioic acid, is a fine chemical with applications in various fields, notably as a nucleating agent in the polymer industry. Its synthesis through a neutralization reaction of pimelic acid with a calcium base is a straightforward and cost-effective method. This document provides detailed protocols for the laboratory-scale synthesis of **calcium pimelate**, focusing on the neutralization reaction between pimelic acid and calcium hydroxide.

The reaction proceeds via a classic acid-base neutralization, where the dicarboxylic acid (pimelic acid) reacts with the inorganic base (calcium hydroxide) in an aqueous medium to form the corresponding salt (**calcium pimelate**) and water. The resulting product can be isolated as a solid.

## Materials and Methods

### Materials and Equipment

- Pimelic Acid ( $\text{HOOC}(\text{CH}_2)_5\text{COOH}$ )
- Calcium Hydroxide ( $\text{Ca}(\text{OH})_2$ )
- Deionized Water

- Reaction vessel (e.g., round-bottom flask)
- Heating mantle with magnetic stirrer and stir bar
- Condenser
- Thermometer
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven
- Analytical balance
- pH meter or pH indicator strips

## Characterization Techniques

- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the formation of the carboxylate salt and the disappearance of the carboxylic acid reactant.
- Thermogravimetric Analysis (TGA): To determine the thermal stability and water content of the synthesized salt.
- X-ray Diffraction (XRD): To analyze the crystalline structure of the product.

## Experimental Protocols

### Step-by-Step Synthesis of Calcium Pimelate

This protocol is based on the general principles of neutralization reactions for the synthesis of dicarboxylate salts.

- Reactant Preparation:
  - Accurately weigh a stoichiometric amount of pimelic acid and calcium hydroxide. A slight excess of calcium hydroxide can be used to ensure complete neutralization of the acid.

For example, for a 1:1 molar ratio, use 160.17 g of pimelic acid for every 74.09 g of calcium hydroxide.

- Prepare an aqueous solution of pimelic acid by dissolving it in deionized water in the reaction vessel. Gentle heating may be required to aid dissolution.
- Prepare a slurry of calcium hydroxide in deionized water.
- Neutralization Reaction:
  - While stirring the pimelic acid solution, slowly add the calcium hydroxide slurry.
  - The reaction is exothermic; monitor the temperature.
  - After the addition is complete, heat the reaction mixture to a temperature between 80-100°C.[1]
  - Maintain the reaction at this temperature with continuous stirring for 4 to 6 hours to ensure the reaction goes to completion.[1]
  - Monitor the pH of the reaction mixture. The pH should become neutral (around 7) upon completion.
- Product Isolation and Purification:
  - After the reaction is complete, allow the mixture to cool to room temperature. The **calcium pimelate** will precipitate out of the solution as it is less soluble in water than the reactants.
  - Collect the solid product by vacuum filtration using a Buchner funnel.
  - Wash the collected solid with deionized water to remove any unreacted starting materials and soluble impurities.
  - Further wash the product with a solvent in which **calcium pimelate** is insoluble, such as ethanol, to aid in drying.
- Drying and Storage:

- Dry the purified **calcium pimelate** in a drying oven at a suitable temperature (e.g., 80-100°C) until a constant weight is achieved.
- Store the final product in a desiccator to prevent moisture absorption.

## Data Presentation

Table 1: Reactants and Product Information

Compound	Chemical Formula	Molar Mass ( g/mol )
Pimelic Acid	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	160.17
Calcium Hydroxide	Ca(OH) <sub>2</sub>	74.09
Calcium Pimelate	C <sub>7</sub> H <sub>10</sub> CaO <sub>4</sub>	198.23

Table 2: Experimental Parameters and Results for **Calcium Pimelate** Synthesis

Parameter	Value	Reference
Reaction Type	Neutralization	[1]
Reactants	Pimelic Acid, Calcium Hydroxide	[1]
Solvent	Aqueous Medium	[1]
Reaction Temperature	80 - 100 °C	[1]
Reaction Time	4 - 6 hours	[1]
Reported Yield	78%	
Characterization		
FTIR (C-H stretch)	2950-2850 cm <sup>-1</sup>	[2]

## Mandatory Visualization

Caption: Workflow diagram for the synthesis of **calcium pimelate**.

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, at all times in the laboratory.
- Pimelic acid is an irritant. Avoid inhalation of dust and contact with skin and eyes.
- Calcium hydroxide is corrosive and can cause severe skin and eye damage. Handle with care.
- The neutralization reaction is exothermic and may cause the solution to boil. Add the base slowly and with adequate stirring.
- Perform the reaction in a well-ventilated fume hood.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

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## References

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